

Preliminary Technical Guide on the Biological Activity of DMT7

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DMT7

Cat. No.: B15577559

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Disclaimer: The term "**DMT7**" is ambiguous and may refer to at least two distinct chemical entities. This guide provides preliminary research on both possibilities: **DMT7**, an ionizable cationic lipid used in drug delivery systems, and DMT, or N,N-dimethyltryptamine, a well-known serotonergic psychedelic. Please refer to the relevant section based on your specific compound of interest.

Section 1: DMT7 (Ionizable Cationic Lipid)

This section focuses on **DMT7**, an ionizable cationic lipid utilized in the formulation of lipid nanoparticles (LNPs) for therapeutic delivery.

Core Overview

DMT7 is an ionizable cationic lipid with a pKa of 6.5. Its primary biological function is to serve as a structural component of lipid nanoparticles (LNPs), which are advanced drug delivery vehicles. These LNPs are particularly effective for encapsulating and delivering nucleic acids, such as messenger RNA (mRNA), and other therapeutic agents like anticancer drugs to target cells in vivo. The ionizable nature of **DMT7** is crucial for the efficacy of the LNP platform. At a low pH (e.g., within an endosome), the lipid becomes protonated, facilitating the release of the encapsulated cargo into the cytoplasm of the cell.

Biological Activity and Applications

The primary biological activity of **DMT7** is mediated through the therapeutic payload it delivers via LNPs. A notable application of **DMT7**-containing LNPs is in cancer immunotherapy. In one study, LNPs formulated with **DMT7** were used to co-deliver mRNA encoding for the cytokine Interleukin-12 (IL-12) and a Stimulator of Interferon Genes (STING) agonist. This combination therapy demonstrated significant antitumor efficacy. The LNP delivery system protects the mRNA and the STING agonist from degradation in the bloodstream and facilitates their uptake by target cells within the tumor microenvironment.

The delivered mRNA is translated into IL-12 protein, a potent anti-cancer cytokine, while the STING agonist activates the STING pathway, leading to the production of type I interferons and other pro-inflammatory cytokines. This dual action helps to reverse T cell exhaustion and enhance the anti-tumor immune response.

Quantitative Data

Parameter	Value	Compound/System	Context
pKa	6.5	DMT7	Ionizable cationic lipid
Encapsulation Efficiency	>85%	Synthesized Ionizable Lipid (SIL) in LNP	General capability of similar ionizable lipids[1][2]
Particle Size (Z-average)	~127 nm	Synthesized Ionizable Lipid (SIL) in LNP	General characteristic of similar LNPs[1][2]

Experimental Protocols

1.4.1 Synthesis of Ionizable Lipids (General Protocol)

The synthesis of ionizable lipids like **DMT7** often involves multi-step chemical reactions. A general approach for synthesizing a library of ionizable lipids can be achieved through a one-pot multicomponent reaction (MCR). For example, a tetrahydropyrimidine (THP) backbone can be synthesized in a few hours.[3]

- Materials: Starting materials for the specific lipid structure (e.g., amines, aldehydes, and β -ketoesters for a THP backbone).

- Procedure:
 - Combine equimolar amounts of the starting materials in a suitable solvent.
 - The reaction can be carried out at room temperature or with heating, depending on the specific chemistry.
 - The reaction progress is monitored by techniques like Thin Layer Chromatography (TLC).
 - Upon completion, the product is purified using column chromatography.
 - The final structure is confirmed by analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

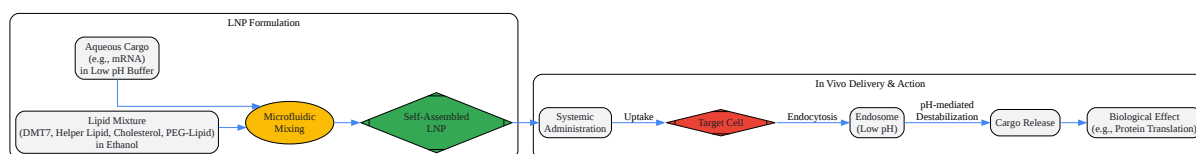
1.4.2 Formulation of Lipid Nanoparticles (LNP)

LNPs are typically formulated by mixing the lipid components with the aqueous cargo using a microfluidic mixing device.

- Lipid Components:
 - Ionizable cationic lipid (e.g., **DMT7**)
 - Helper lipid (e.g., DSPC)
 - Cholesterol
 - PEGylated lipid (e.g., DMG-PEG2000)
- Aqueous Cargo: mRNA, siRNA, or other drugs dissolved in a low pH buffer.
- Procedure:
 - The lipid components are dissolved in an organic solvent (e.g., ethanol).
 - The aqueous cargo is prepared in a separate solution.
 - The two solutions are rapidly mixed using a microfluidic device, leading to the self-assembly of the LNPs.

- The resulting LNP suspension is then dialyzed against a neutral pH buffer to remove the organic solvent and non-encapsulated cargo.

Visualizations



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Caption: Workflow of LNP formulation and in vivo delivery.

Section 2: DMT (N,N-Dimethyltryptamine)

This section provides a technical overview of the biological activity of N,N-dimethyltryptamine (DMT), a naturally occurring psychedelic compound.

Core Overview

N,N-dimethyltryptamine (DMT) is a tryptamine alkaloid that acts as a potent, non-selective agonist at multiple serotonin (5-hydroxytryptamine, 5-HT) receptors, with its primary psychedelic effects attributed to its action on the 5-HT_{2A} receptor.^{[4][5][6]} It is also known to interact with other receptor systems, including the sigma-1 receptor and trace amine-associated receptors (TAARs), which may contribute to its complex pharmacological profile.^{[7][8]} Endogenous DMT has been detected in mammals, including humans, suggesting it may have a role in normal physiology.^{[4][9]}

Biological Activity and Mechanism of Action

DMT's biological activity is multifaceted, stemming from its interactions with various receptors:

- **Serotonin Receptors:** DMT binds to a wide range of 5-HT receptors.[6][10] Its hallucinogenic properties are primarily mediated through its partial agonism at the 5-HT_{2A} receptor, a Gq/11-coupled G-protein coupled receptor (GPCR).[5][11] Activation of this receptor leads to the stimulation of phospholipase C (PLC), which in turn generates inositol trisphosphate (IP₃) and diacylglycerol (DAG), leading to an increase in intracellular calcium and activation of protein kinase C (PKC).[11] DMT also shows high affinity for the 5-HT_{1A} receptor.[6]
- **Sigma-1 Receptor:** DMT binds to the sigma-1 receptor, an intracellular chaperone protein.[8] This interaction may be involved in neuroprotective and neuroplastic effects.[4][7]
- **Trace Amine-Associated Receptors (TAARs):** DMT is an agonist at TAAR1, which may play a role in modulating monoaminergic systems.[7]
- **Monoamine Transporters:** DMT can inhibit the serotonin transporter (SERT) and the vesicular monoamine transporter 2 (VMAT2) at higher concentrations.[6]

Quantitative Data

Parameter	Receptor/Target	Value	Species	Assay Type	Reference
Binding Affinity					
Ki	5-HT1A	183 nM	Rat	Radioligand Binding	[12]
Ki	5-HT2A	127 - 1200 nM	Rat	Radioligand Binding	[12]
Ki	5-HT2C	360 - 2630 nM	Rat	Radioligand Binding	[12]
Ki	SERT	4 μ M	-	Radioligand Binding	[6]
Ki	VMAT2	93 μ M	-	Radioligand Binding	[6]
Affinity (Kd)	Sigma-1	~14 μ M	-	Radioligand Binding	
Functional Activity					
IC50	5-HT1A	170 nM	Rat	Radioligand Binding	[12]
IC50	5-HT2A	75 $\pm$ 1 nM	Rat	Radioligand Binding	[6]
EC50	5-HT2A	118 $\pm$ 29 nM	Human	Ca ²⁺ Response	[13]
Human Dosage					
Intravenous	Hallucinogenic Threshold	0.2 mg/kg	Human	Clinical Study	[7]
Intravenous	Strong Psychedelic	30 mg	Human	Clinical Study	[9]

Effects

Inhaled	Typical Dose	40 - 50 mg	Human	-	[9]
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Experimental Protocols

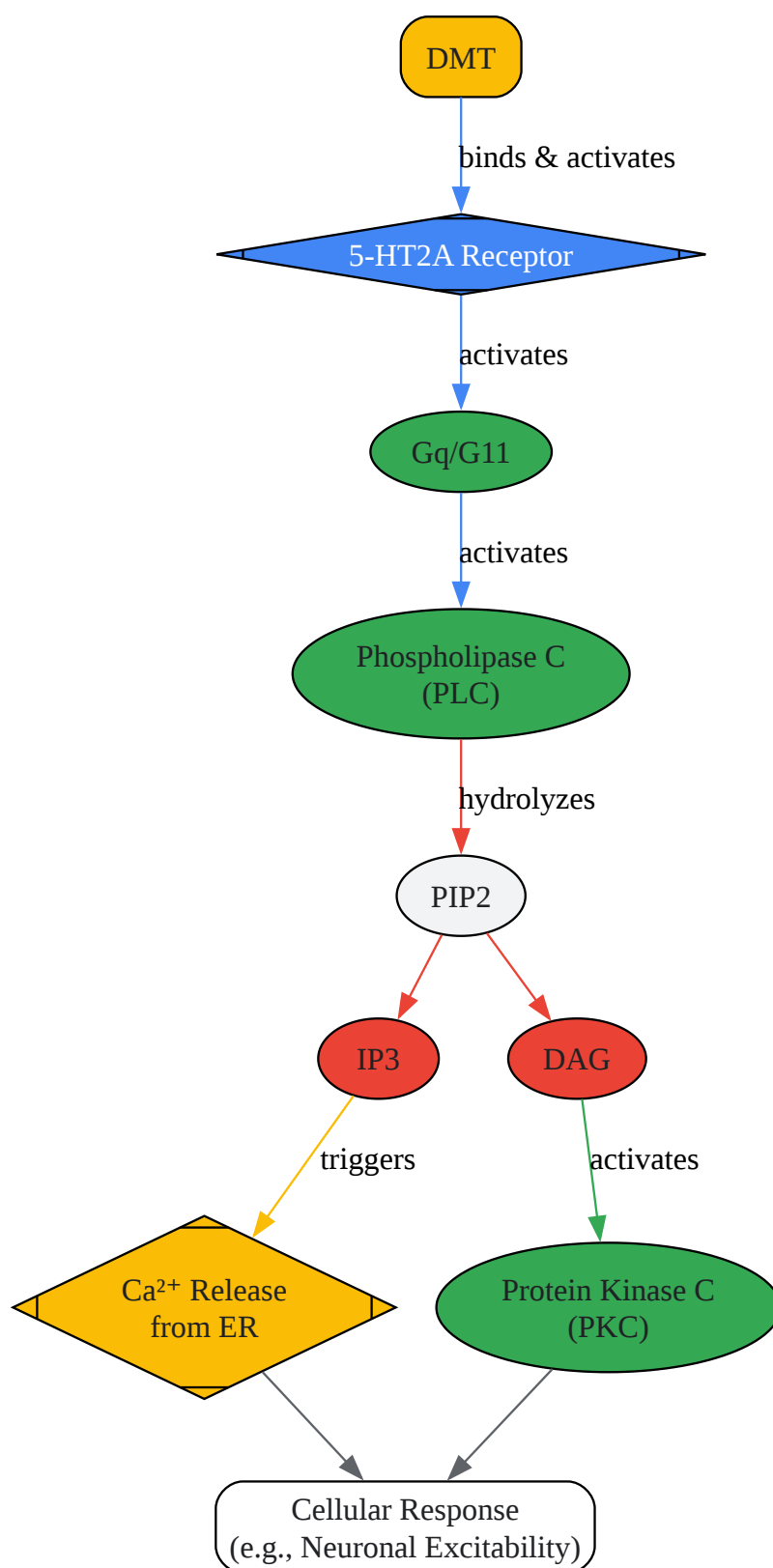
2.4.1 Radioligand Binding Assay for 5-HT2A Receptor

This protocol is adapted from general radioligand binding assay procedures.[\[14\]](#)[\[15\]](#)

- Objective: To determine the binding affinity (K_i) of DMT for the human 5-HT2A receptor.
- Materials:
 - Cell membranes expressing the human 5-HT2A receptor.
 - Radioligand (e.g., [3H]ketanserin or another high-affinity 5-HT2A antagonist).
 - Non-labeled competitor (DMT).
 - Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4).
 - Scintillation vials and scintillation fluid.
 - Glass fiber filters.
 - Filtration manifold.
 - Scintillation counter.
- Procedure:
 - Prepare a series of dilutions of the competitor (DMT).
 - In a reaction tube, add the cell membranes, the radioligand at a fixed concentration (typically near its K_d value), and varying concentrations of the competitor (DMT).
 - For determining non-specific binding, a high concentration of a known 5-HT2A ligand (e.g., unlabeled ketanserin) is used instead of DMT.

- For determining total binding, no competitor is added.
- Incubate the mixture at a specific temperature (e.g., room temperature) for a set period to allow binding to reach equilibrium.
- Rapidly filter the reaction mixture through glass fiber filters using a filtration manifold to separate the bound from the free radioligand.
- Wash the filters with ice-cold assay buffer to remove any non-specifically bound radioligand.
- Place the filters in scintillation vials, add scintillation fluid, and measure the radioactivity using a scintillation counter.
- Data Analysis:
 - Calculate the specific binding at each competitor concentration by subtracting the non-specific binding from the total binding.
 - Plot the specific binding as a function of the logarithm of the competitor concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC50 value (the concentration of the competitor that inhibits 50% of the specific binding of the radioligand).
 - Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Visualizations



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Caption: Simplified signaling pathway of DMT at the 5-HT2A receptor.

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- To cite this document: BenchChem. [Preliminary Technical Guide on the Biological Activity of DMT7]. BenchChem, [2026]. [Online PDF]. Available at:

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